

Proper Disposal Procedures for C108297

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Compound of Interest

Compound Name: C108297

Cat. No.: B15612248

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The following provides essential safety and logistical information for the proper disposal of **C108297**, a selective glucocorticoid receptor modulator. This guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical and Physical Properties

A summary of the key properties of **C108297** is presented below for easy reference.

Property	Value
Chemical Name	(4aR)-4a-(ethoxymethyl)-1-(4- fluorophenyl)-6-[4-. (trifluoromethyl)phenyl]sulfonyl. -4,5,7,8-tetrahydropyrazolo[5,4- g]isoquinoline
Molecular Formula	C ₂₆ H ₂₅ F ₄ N ₃ O ₃ S
Molecular Weight	535.56 g/mol [1]
CAS Number	1018679-79-2[1][2][3][4]
Appearance	White to off-white solid[1]
Purity	≥98%[1]
Binding Affinity (K _i)	0.45-0.9 nM for the glucocorticoid receptor (GR) [1][4][5]

Disposal and Handling Guidelines

Proper disposal of **C108297** is critical to prevent environmental contamination and ensure laboratory safety. The primary recommended method of disposal is through a licensed chemical destruction facility.

Disposal Procedure:

- Primary Disposal Method: **C108297** should be disposed of in a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Prohibited Disposal Methods: Do not contaminate water, foodstuffs, feed, or seed with **C108297** during storage or disposal.[1] It is crucial to prevent discharge into sewer systems.
[1]

Handling and Storage:

- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemical-impermeable gloves that meet EU Directive 89/686/EEC and EN 374 standards. Always inspect gloves before use.[1]

- Eye Protection: Use safety glasses with side shields or goggles.[\[1\]](#)
- Body Protection: A lab coat is recommended. For larger spills or handling bulk quantities, fire/flammable resistant and impervious clothing should be worn.[\[1\]](#)
- Respiratory Protection: Handle in a well-ventilated area. If exposure limits are exceeded, use a full-face respirator.[\[1\]](#)
- General Handling: Avoid contact with skin, eyes, and clothing. Prevent the formation of dust and aerosols. Use non-sparking tools and take precautions against electrostatic discharge.[\[1\]](#)
- Storage Conditions:
 - Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[\[3\]](#)
 - In Solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[5\]](#) Avoid repeated freeze-thaw cycles.[\[1\]](#)

First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing has stopped, provide artificial respiration.[\[1\]](#)
- In Case of Skin Contact: Wash the affected area with soap and plenty of water.[\[1\]](#)
- In Case of Eye Contact: Flush eyes with water as a precaution.[\[1\]](#)
- If Swallowed: Rinse the mouth with water. Never give anything by mouth to an unconscious person.[\[1\]](#)

Experimental Protocols

Detailed methodologies for key experiments involving **C108297** are provided below.

In Vitro Glucocorticoid Receptor Binding Assay:

- Objective: To determine the binding affinity of **C108297** to the glucocorticoid receptor.[\[1\]](#)

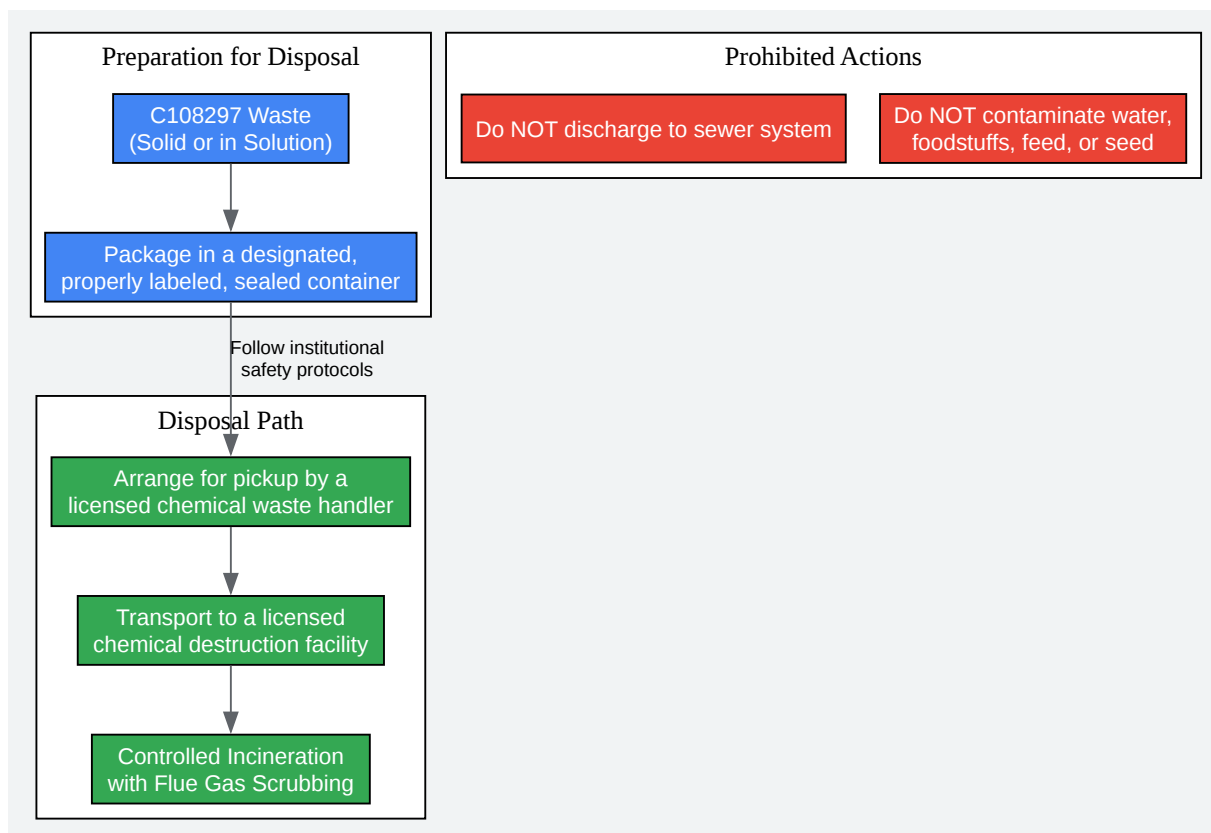
- Methodology:
 - A competitive binding assay is performed using a radiolabeled glucocorticoid, such as [³H]-dexamethasone.[\[1\]](#)
 - Purified recombinant human GR is incubated with increasing concentrations of **C108297** and a fixed concentration of [³H]-dexamethasone.[\[1\]](#)
 - Following incubation, the bound and unbound radioligand are separated via filtration through a glass fiber filter.[\[1\]](#)
 - The radioactivity of the bound ligand is measured using liquid scintillation counting.[\[1\]](#)
 - The IC₅₀ value (the concentration of **C108297** that inhibits 50% of the specific binding of [³H]-dexamethasone) is calculated.[\[1\]](#)
 - The equilibrium dissociation constant (K_i) is determined using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_e)$, where [L] is the concentration of the radioligand and K_e is its equilibrium dissociation constant.[\[1\]](#)

In Vivo Model of Stress:

- Objective: To assess the effect of **C108297** on the hypothalamic-pituitary-adrenal (HPA) axis response to stress.[\[1\]](#)
- Methodology:
 - Animals: Adult male mice (e.g., C57BL/6) are used. They are housed under standard conditions with a 12-hour light/dark cycle and have ad libitum access to food and water.[\[1\]](#)
 - Drug Preparation: **C108297** is prepared for injection. A common vehicle is a solution of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline, which results in a clear solution at a concentration of ≥ 2.5 mg/mL.[\[1\]](#) Another vehicle option is 10% DMSO and 90% corn oil.[\[1\]](#)
 - Drug Administration: **C108297** or the vehicle is administered via subcutaneous (s.c.) or intraperitoneal (i.p.) injection.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the proper disposal procedure for **C108297**.



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- To cite this document: BenchChem. [Proper Disposal Procedures for C108297]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15612248/docs#proper-disposal-procedures-for-c108297\]](https://www.benchchem.com/product/b15612248/docs#proper-disposal-procedures-for-c108297)

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